

An In-depth Technical Guide to the Safe Handling of 3-Nitrophthalic Anhydride

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Compound of Interest

Compound Name: *3-Nitrophthalic anhydride*

Cat. No.: *B026980*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Nitrophthalic anhydride** (CAS No. 641-70-3), a key intermediate in organic synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

3-Nitrophthalic anhydride is a beige to yellow crystalline powder.[1][2] It is moisture-sensitive and decomposes in contact with water.[3][4]

Property	Value	Reference
CAS Number	641-70-3	[3]
Molecular Formula	C8H3NO5	[3]
Molecular Weight	193.11 g/mol	[3]
Appearance	Beige to yellow crystalline powder	[1][2]
Melting Point	160 - 166 °C	[4][5]
Solubility	Insoluble in water. Soluble in acetone, hot alcohol, and hot acetic acid. Slightly soluble in benzene.	[2][6]

Hazard Identification and Classification

3-Nitrophthalic anhydride is classified as an irritant.[7] The toxicological properties of this substance have not been fully investigated.[7]

GHS Classification:[3][8]

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3

Signal Word: Warning[3][4]

Hazard Statements:[3][4]

- H302: Harmful if swallowed.[9]

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **3-Nitrophthalic anhydride** to minimize exposure risk.

Protection Type	Specification	Reference
Eye/Face Protection	Chemical splash goggles or face shield (EN 166).	[4][7]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), lab coat, and apron.	[1][7]
Respiratory Protection	NIOSH/MSHA approved air-purifying dust or mist respirator (EN 149) if dust is generated. Use in a well-ventilated area.	[4][7]

Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust.[9]
- Use in a well-ventilated area, such as a chemical fume hood.[9]
- Do not eat, drink, or smoke when using this product.[9]
- Wash hands thoroughly after handling.[3]
- Avoid dust formation.[4]

- Contaminated work clothing should be laundered separately before reuse.[9]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][7]
- Keep the container tightly closed.[3]
- It is moisture-sensitive; store under an inert gas like argon.[3][7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][7]

First Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First Aid Protocol	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[1] [7]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[1] [7]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms appear.	[1] [7]
Ingestion	Do NOT induce vomiting. Wash mouth out with water. Urgent hospital treatment is likely needed. Seek immediate medical attention.	[7] [9]

Accidental Release and Disposal

Spills:

- For minor spills, wear appropriate PPE, remove all ignition sources, and clean up spills immediately to avoid generating dust.[\[9\]](#) Use dry clean-up procedures and place the material in a suitable, labeled container for disposal.[\[9\]](#)
- For major spills, evacuate the area and alert emergency services.[\[9\]](#) Prevent the spillage from entering drains or water courses.[\[9\]](#)

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.[3] Waste is classified as hazardous.[4] Do not mix with other waste.[3] Handle uncleaned containers as you would the product itself.[3]

Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, or carbon dioxide.[7]
- Hazards: The material is non-combustible but containers may burn.[9] Hazardous decomposition products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3][4]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][7]

Experimental Protocols

Synthesis of 3-Nitrophthalic Anhydride from 3-Nitrophthalic Acid

This protocol is adapted from Organic Syntheses.[10]

Materials:

- 3-Nitrophthalic acid (1 mole, 211 g)
- Acetic anhydride (99-100%, 2 moles, 190 cc)
- Alcohol-free ether
- 300-cc round-bottomed flask with reflux condenser
- 15-cm porcelain dish
- Mortar and pestle
- Suction filtration apparatus

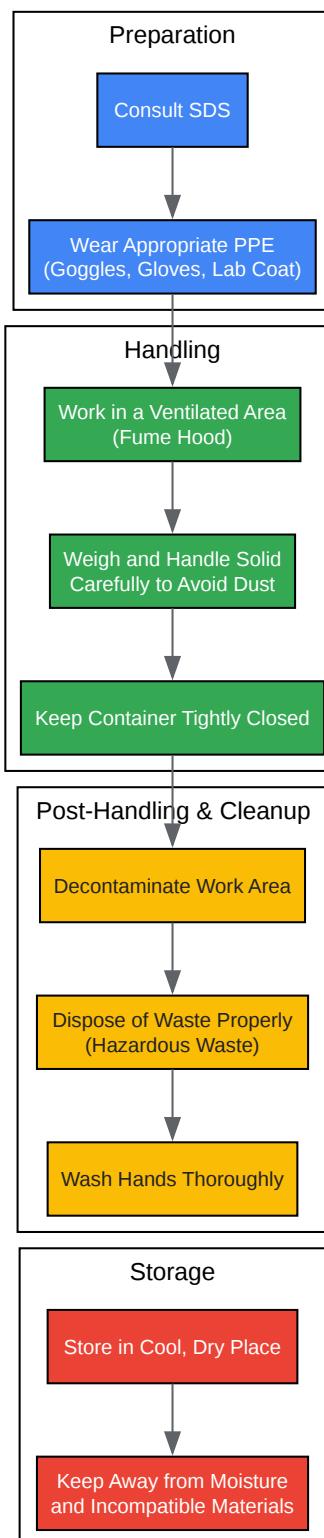
- Distillation apparatus

Procedure:

- Combine 211 g of 3-nitrophthalic acid and 190 cc of acetic anhydride in a 300-cc round-bottomed flask.
- Heat the mixture to a gentle boil with reflux until the acid is completely dissolved, then continue heating for an additional 10 minutes.
- Pour the hot mixture into a 15-cm porcelain dish and allow it to cool, forming a crystal mass. This step should be performed in a fume hood.
- Grind the crystal mass thoroughly in a mortar and filter by suction.
- Wash the crystals by grinding them with 150 cc of alcohol-free ether in the mortar, followed by filtration. Repeat the washing step.
- Dry the product in the air for a short time, then dry to a constant weight at 105°C.
- The expected yield is 170-180 g of **3-Nitrophthalic anhydride** with a melting point of 163-164°C.

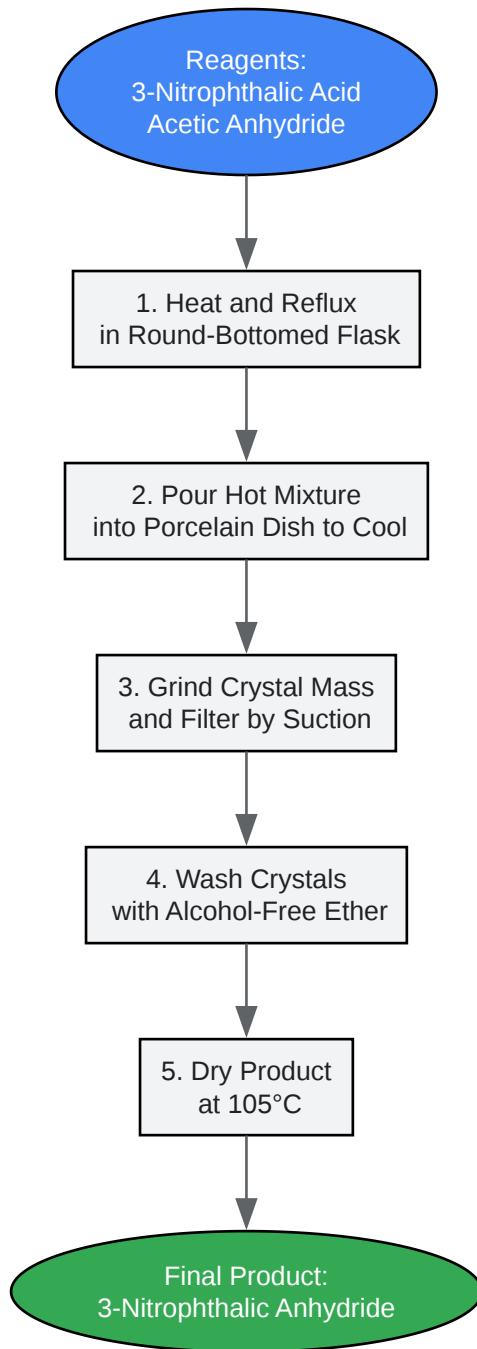
Visualizations

General Workflow for Safe Handling of 3-Nitrophthalic Anhydride

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Caption: Workflow for the safe handling of **3-Nitrophthalic anhydride**.

Synthesis of 3-Nitrophthalic Anhydride

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Caption: Experimental workflow for the synthesis of **3-Nitrophthalic anhydride**.

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